Application Notes and Protocols for Magnetocaloric Effect Measurement in GdNi$_3$

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Compound of Interest	
Compound Name:	Gadolinium--nickel (1/3)
Cat. No.:	B15486732

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These application notes provide a detailed guide for the experimental setup and measurement of the magnetocaloric effect (MCE) in the intermetallic compound Gadolinium Nickelide (GdNi$_3$). The protocols outlined below cover both direct and indirect measurement techniques, offering a comprehensive approach to characterizing the MCE in this material.

Introduction to the Magnetocaloric Effect in GdNi$_3$

The magnetocaloric effect is a magneto-thermodynamic phenomenon in which a magnetic material undergoes a temperature change upon the application or removal of a magnetic field under adiabatic conditions. GdNi$_3$ is an intermetallic compound that exhibits antiferromagnetic ordering with a Néel temperature (T_N) of approximately 99 K. Around this transition temperature, GdNi$_3$ displays a significant magnetocaloric effect, making it a material of interest for low-temperature magnetic refrigeration applications.

Experimental Setups

The measurement of the MCE in GdNi$_3$ can be broadly categorized into two methods: direct and indirect measurements.

Direct Measurement of the Adiabatic Temperature Change (ΔT_ad)

This method involves the direct measurement of the temperature change of the GdNi$_3$ sample as the external magnetic field is varied under quasi-adiabatic conditions.

Key Components of the Experimental Setup:

- Magnetic Field Source: An electromagnet or a superconducting magnet capable of generating a controlled and variable magnetic field. A permanent magnet arrangement can also be used for measurements at a fixed magnetic field change.

- Cryostat: A cryostat (e.g., a closed-cycle refrigerator or a liquid helium dewar) to control the ambient temperature of the sample, particularly to reach temperatures around the Néel temperature of GdNi$_3$ (99 K).

- Sample Holder: A sample holder made of a low thermal conductivity material to minimize heat exchange with the surroundings, ensuring quasi-adiabatic conditions during the measurement.

- Temperature Sensor: A high-sensitivity temperature sensor, such as a small thermocouple (e.g., Type E or K) or a Cernox® sensor, should be in direct thermal contact with the sample to accurately measure the temperature change.

- Data Acquisition System: A system to record the temperature of the sample and the magnetic field strength simultaneously.

Indirect Measurement of the Isothermal Entropy Change (ΔS_M)

This method involves determining the isothermal entropy change by measuring the magnetization of the GdNi$_3$ sample as a function of temperature and magnetic field. The entropy change is then calculated using the Maxwell relation:

$\Delta S\_M(T, \Delta H) = \int [\partial M(T,H)/\partial T]\_H \, dH$

Key Components of the Experimental Setup:

- Magnetometer: A sensitive magnetometer, such as a Vibrating Sample Magnetometer (VSM) or a Superconducting Quantum Interference Device (SQUID) magnetometer, capable of

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precise magnetization measurements over the desired temperature and magnetic field ranges.

- Cryostat with Temperature Control: The magnetometer must be equipped with a cryostat that allows for precise temperature control and sweeps.

- (Optional) Calorimeter: A calorimeter to measure the specific heat capacity of $GdNi_3$ as a function of temperature. This data is essential for calculating the adiabatic temperature change from the isothermal entropy change.

Experimental Protocols

Sample Preparation

Proper sample preparation is crucial for obtaining accurate and reproducible MCE measurements.

- Synthesis: $GdNi_3$ is typically synthesized by arc-melting stoichiometric amounts of high-purity Gadolinium (99.9% or higher) and Nickel (99.99% or higher) in an inert atmosphere (e.g., argon). To ensure homogeneity, the resulting ingot should be flipped and remelted several times.

- Annealing: The as-cast $GdNi_3$ ingot should be annealed to improve its homogeneity and crystalline structure. While a specific protocol for $GdNi_3$ is not readily available in the literature, a general approach for intermetallic compounds involves sealing the sample in an evacuated quartz tube and annealing it at a temperature below its melting point for an extended period (e.g., 800-900 °C for one week). The sample should then be slowly cooled to room temperature.

- Shaping: For direct measurements, the sample should be shaped to ensure good thermal contact with the temperature sensor. A small, flat shape is often preferred. For indirect measurements using a magnetometer, the sample size and shape should be compatible with the magnetometer's sample holder.

Direct Measurement Protocol (Adiabatic Temperature Change)

- Sample Mounting: Securely mount the $GdNi_3$ sample on the sample holder within the cryostat. Ensure good thermal contact between the sample and the temperature sensor by using a small amount of thermal grease.

- Evacuation: Evacuate the sample chamber to a high vacuum to minimize heat exchange through convection.

- Temperature Stabilization: Cool the sample to the desired starting temperature below the Néel temperature (e.g., 80 K) and allow it to stabilize.

- Measurement Sequence:

  - Record the initial temperature of the sample in zero magnetic field.

  - Rapidly apply the desired magnetic field. The rate of field change should be fast enough to ensure quasi-adiabatic conditions (i.e., minimize heat exchange with the surroundings during the field change).

  - Record the temperature of the sample as a function of time until it reaches a peak and then starts to relax back towards the ambient temperature. The peak temperature change is the adiabatic temperature change (ΔT_ad).

  - Rapidly remove the magnetic field and record the subsequent temperature change.

  - Increase the ambient temperature in small steps (e.g., 2-5 K) and repeat the measurement. Ensure the temperature is stabilized before each measurement. Pay particular attention to collecting data points around the Néel temperature of 99 K.

- Data Analysis: For each temperature step, determine the maximum temperature change (ΔT_ad) upon application and removal of the magnetic field. Plot ΔT_ad as a function of temperature.

Indirect Measurement Protocol (Isothermal Entropy Change)

- Sample Mounting: Mount the prepared $GdNi_3$ sample in the sample holder of the magnetometer.

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- Measurement of Magnetization Isotherms:

  - Set the temperature to a value below the expected ordering temperature (e.g., 80 K) and allow it to stabilize.

  - Measure the magnetization (M) as a function of the applied magnetic field (H) from zero up to the maximum desired field.

  - Increase the temperature in small, discrete steps (e.g., 2 K) and repeat the M-H measurement at each temperature. It is crucial to collect a dense set of isotherms around the Néel temperature (99 K).

- Data Analysis:

  - From the measured M(H,T) data, construct a series of M vs. T curves at constant magnetic fields.

  - Numerically calculate the derivative $(\partial M/\partial T)_H$ for each constant magnetic field.

  - Use the Maxwell relation to numerically integrate $(\partial M/\partial T)_H$ with respect to the magnetic field to obtain the isothermal entropy change (ΔS_M) as a function of temperature for a given magnetic field change.

- (Optional) Calculation of Adiabatic Temperature Change: If the specific heat capacity at zero field, $C\_p(T, 0)$, is known or has been measured, the adiabatic temperature change can be estimated from the isothermal entropy change using the following approximation:

 $\Delta T\_ad(T, \Delta H) \approx - (T / C\_p(T, 0)) * \Delta S\_M(T, \Delta H)$

Data Presentation

Quantitative data for the magnetocaloric properties of $GdNi_3$ should be summarized in a structured table for clarity and comparison.

Property	Value	Units	Notes
Néel Temperature (T$_N$)	99	K	Antiferromagnetic ordering temperature
Maximum Isothermal Entropy Change (-ΔS_M)	18.5	J kg^{-1} K^{-1}	For a magnetic field change of 0-5 T
Adiabatic Temperature Change (ΔT_ad)	Data not available	K	Requires direct measurement or specific heat data
Refrigerant Capacity (RC)	Data not available	J kg^{-1}	Requires integration of the -ΔS_M vs. T curve

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for both direct and indirect measurement of the magnetocaloric effect.
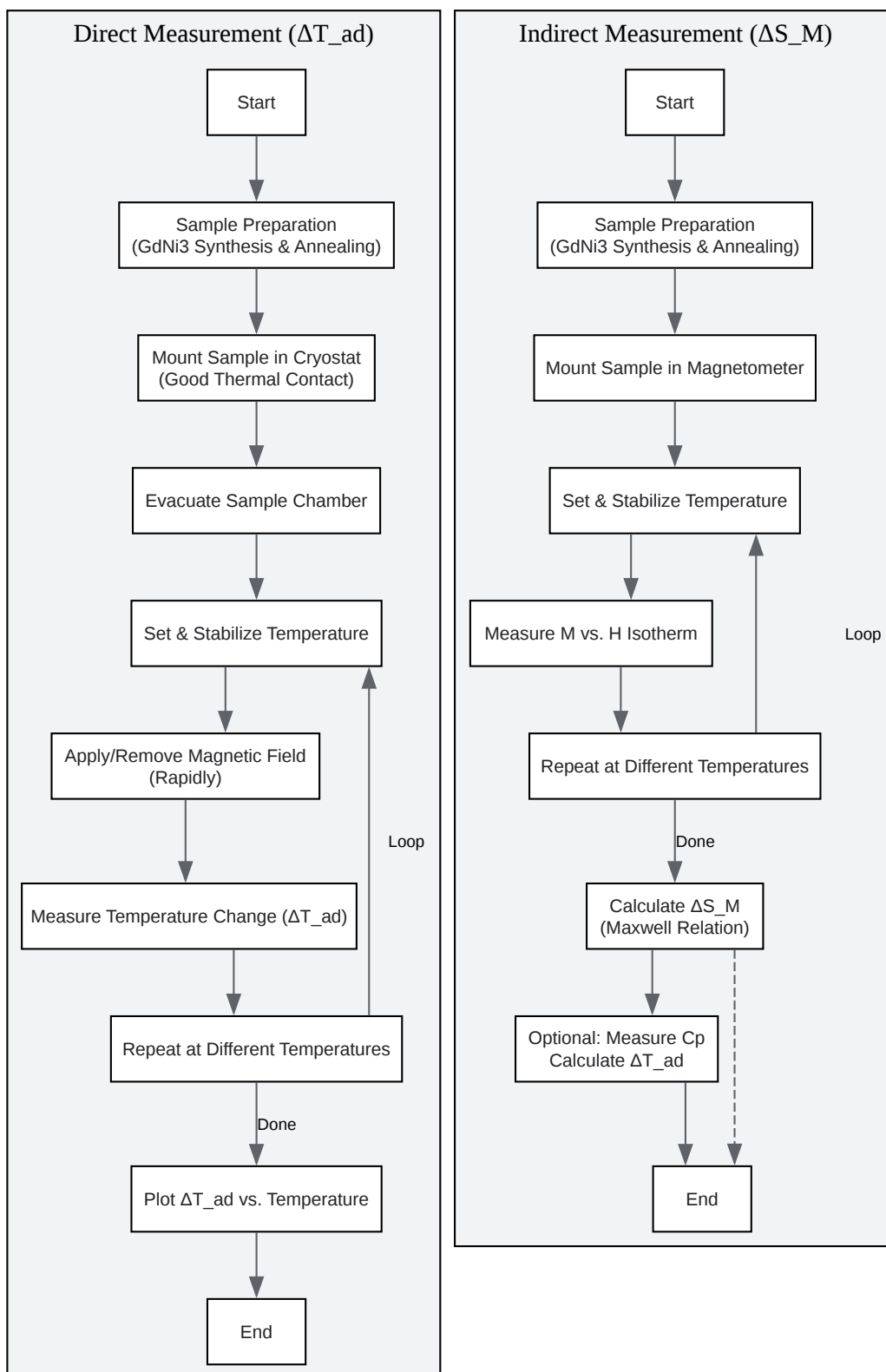
Caption: Workflow for direct and indirect magnetocaloric effect measurements.

- To cite this document: BenchChem. [Application Notes and Protocols for Magnetocaloric Effect Measurement in GdNi₃]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15486732#experimental-setup-for-magnetocaloric-effect-measurement-in-gdni3]

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